updates and revisions to the DLPT testing process

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DLPT Technical Support Center

This guide provides troubleshooting information and frequently asked questions regarding the updates and revisions to the Defense Language Proficiency Test (DLPT) testing process. It is intended for military and government personnel who are required to take the DLPT for qualification, proficiency pay, or career development.

Frequently Asked Questions (FAQs)
General Information & Recent Updates

Q1: What is the most current version of the DLPT? The current version of the test is the DLPT5. This version has transitioned from paper-and-pencil formats to a web-delivered system and is now the official test of record for many languages.[1][2] The DLPT5 is designed to better measure a linguist's ability to function in real-world situations by using authentic materials from newspapers, magazine articles, and radio broadcasts.[3][4]

Q2: What are the main differences between the DLPT5 and older versions? The DLPT5 introduces several key changes:

- Authentic Materials: It incorporates more authentic reading and listening passages.[3]

- Web-Based Delivery: The test is primarily administered via computer, which enhances security and administrative efficiency.[1][4][5] Paper-based tests may still be used in specific situations, such as for linguists in the field.[3]

- More Challenging Content: The test is considered more challenging, with longer passages and, in some cases, multiple questions per passage.[4] This has led to a general perception that scores are lower on the DLPT5 compared to previous versions.[3]

- Varied Formats: The DLPT5 uses two distinct formats depending on the language. Commonly taught languages often use a multiple-choice format, while less-commonly-taught languages may use a constructed-response format where the test-taker must write out the answers in English.[3][6]

Q3: How are the **DLPTs** scored? Scores are based on the Interagency Language Roundtable (ILR) guidelines.[3][7] Proficiency scores, ranging from 0+ to 4 for some upper-range languages, are assigned for both the listening and reading sections.[3][7] To maintain currency and qualify for Foreign Language Proficiency Pay (FLPP), linguists are typically required to take the DLPT annually.[3][7]

Q4: How long is the DLPT5, and are breaks allowed? Each test section (listening and reading) is allotted three hours.[8] A 15-minute break is programmed into the test at approximately the halfway point, and this break time does not count against the three-hour limit.[8]

Test Administration & Procedures

Q5: Can I take the listening and reading tests on different days? Yes. The listening and reading tests are considered separate and can be administered on different days.[8]

Q6: Is note-taking permitted during the test? Note-taking on paper is not allowed.[8] For constructed-response tests, examinees can type notes into the same text boxes where they will type their final answers.[8][9]

Q7: Can I go back and change my answers? Yes. The web-based system has a review screen at the end of the test that allows you to go back to any passage to check or change your answers.[8] However, on the listening test, this function does not allow you to hear the audio passages again.[8]

Q8: Where can I find preparation materials for the DLPT5? The Defense Language Institute Foreign Language Center (DLIFLC) provides Familiarization Guides for most languages. These guides include sample questions and explanations to help examinees prepare for the test format.[8]

Troubleshooting Guides

Common Testing Issues

A survey of Special Operations Forces (SOF) operators identified several common problems experienced during DLPT administration.[10] While this data is from a specific community, it highlights issues that can affect any test-taker.

Problem Encountered	Percentage of SOF Operators Reporting Issue
Computer / Technical Issues	24%
Test Scheduling Delays	22%
Problems Accessing Testing Centers	10%
Delays or Problems Receiving Score Feedback	8%
Disruptions During Testing	8%
Other Issues	5%
Source: Defense Technical Information Center (DTIC) Report[10]	

If you encounter technical issues or disruptions during your test, report them to the Test Control Officer (TCO) or proctor immediately.

Missing or Incorrect Scores

Issue: Your DLPT or Oral Proficiency Interview (OPI) scores have not appeared in your official personnel record within the expected timeframe.

Expected Timelines:

- DLPT Scores: Should appear within 24-72 hours, but allow up to 5-10 business days for the record to fully update.[11][12]

- OPI Scores: Can take up to 30 days to appear due to a more complex reporting process.[11]

 Tech Support

Resolution Protocol:

If your scores are missing after the expected timeframe, follow the steps below. This process is service-dependent.

For U.S. Army Personnel:

- Check DMDC: First, verify if your scores are visible on the Defense Manpower Data Center (DMDC) website.

- Wait 5 Days: If the scores are in DMDC but do not appear on your Soldier Talent Profile (STP) within 5 working days, proceed to the next step.[11]

- Submit a CRM Case: Submit a Customer Relationship Management (CRM) case through the Integrated Personnel and Pay System - Army (IPPS-A).[11]

- Attach Documentation: You must attach a source document, such as a screenshot from the DMDC site showing your score or a copy of your DA Form 330 (Record of Language Training and Qualification).[11]

- Follow Up: The IPPS-A helpdesk will analyze the data and initiate the necessary transactions to update your record.[11] The Enlisted Language Branch cannot directly update tested language data; the CRM process must be followed.[11]

For U.S. Navy Personnel:

- Check NSIPS: Check for your scores in the Navy Standard Integrated Personnel System (NSIPS). DLPT/OPI results are located under: Employee Self Service > Electronic Service Record > View > NFLTO Test Data.[12][13]

- Wait 10 Days: Allow at least 10 business days for your Electronic Service Record (ESR) to update.[12][13]

- Contact CPPA/PSD: If scores are still missing after 10 business days, contact your Command Pay and Personnel Administrator (CPPA) or servicing Personnel Support Detachment (PSD).[12][13]

- Provide Information: Be prepared to provide your name, rate/rank, DoDID, the type of test taken, and the language(s) administered.[12]

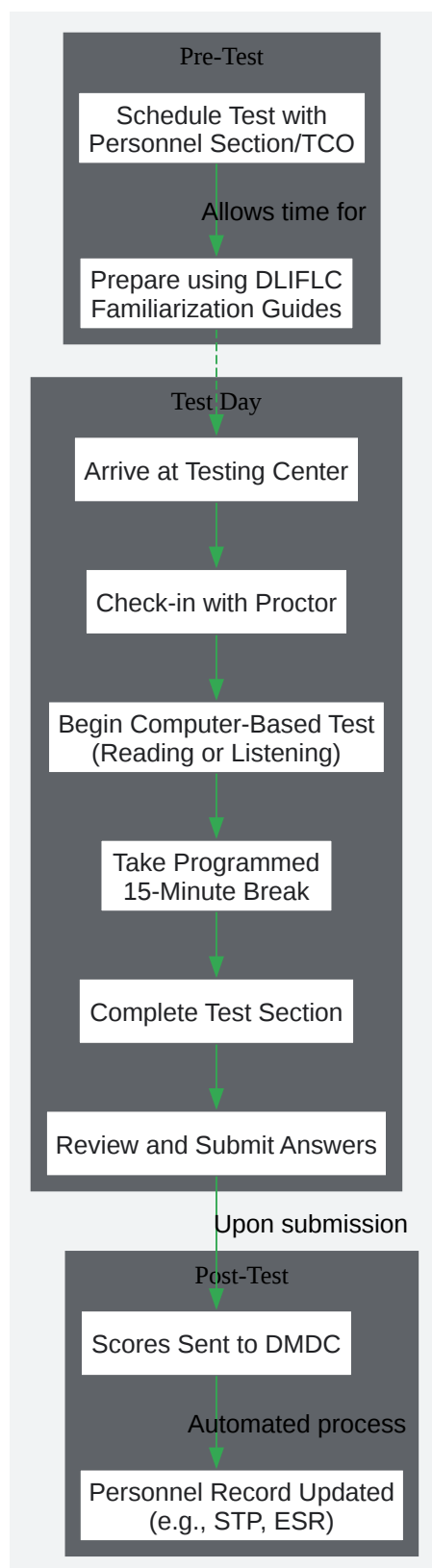# Language Training & Proficiency Goals

The Defense Language Institute (DLI) categorizes languages by difficulty, which determines the length of the training course. The goal for graduates is to achieve a specific proficiency level on the DLPT.

Category	Course Length	Example Languages	Target Graduation Proficiency (Listening/Reading/Speaking)
Category I	26 Weeks	Spanish, French, Italian, Portuguese	2 / 2 / 1+
Category II	35 Weeks	German, Indonesian	2 / 2 / 1+
Category III	48 Weeks	Russian, Dari, Hebrew, Thai, Turkish	2 / 2 / 1+
Category IV	64 Weeks	Arabic, Chinese Mandarin, Korean, Japanese, Pashto	2 / 2 / 1+
Source: Association of the United States Army (AUSA)[14]			

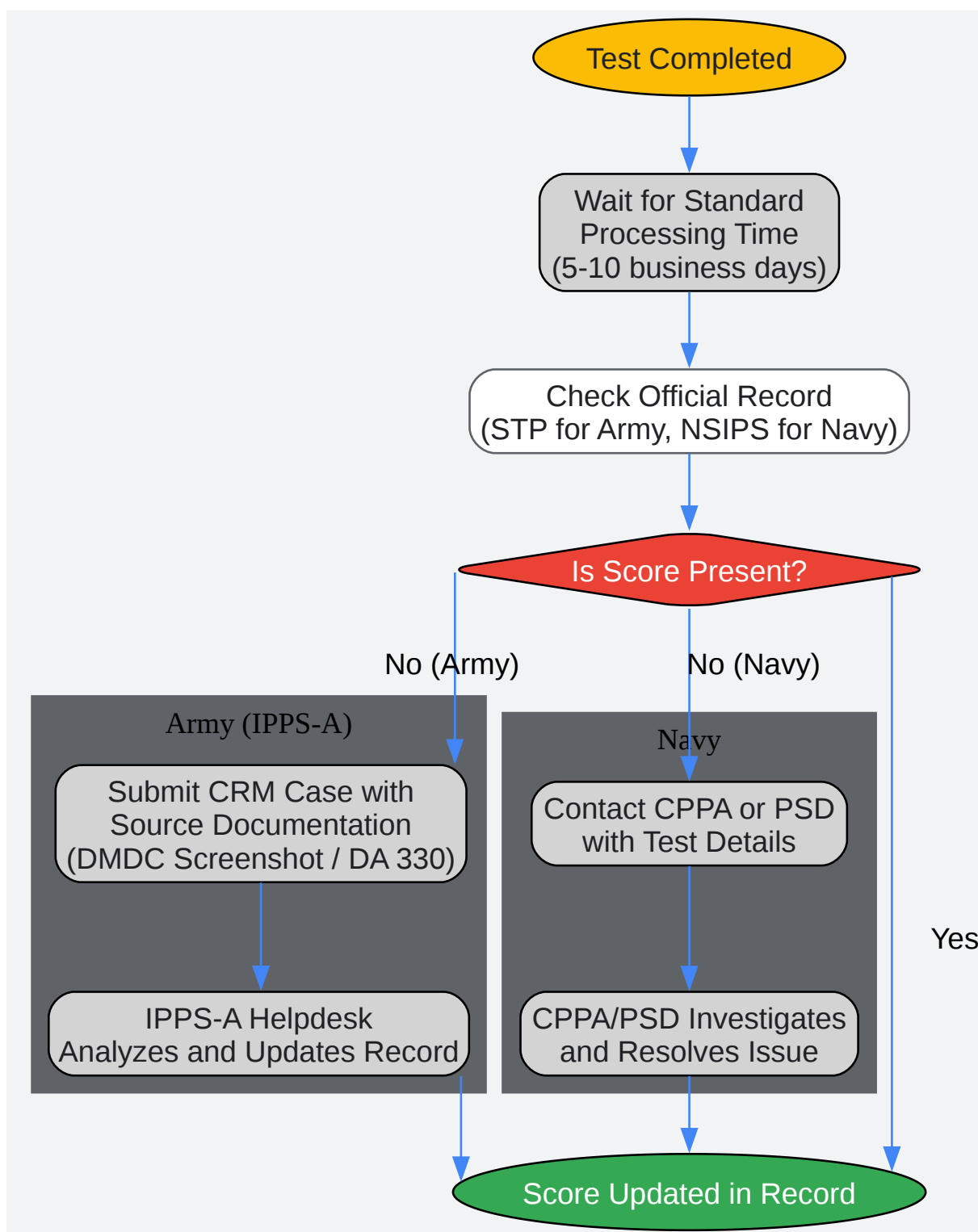The ultimate goal for linguists is to reach a 3/3/3 proficiency level.[14]

Process Diagrams

The following diagrams illustrate key workflows in the DLPT process.

Pre-Test

Schedule Test with Personnel Section/TCO

Allows time for

Prepare using DLIFLC Familiarization Guides

Test Day

Arrive at Testing Center

Check-in with Proctor

Begin Computer-Based Test (Reading or Listening)

Take Programmed 15-Minute Break

Complete Test Section

Review and Submit Answers

Upon submission

Post-Test

Scores Sent to DMDC

Automated process

Personnel Record Updated (e.g., STP, ESR)

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Caption: Workflow for a typical DLPT testing day.

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Caption: Process for resolving missing DLPT scores.

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